

Application Notes and Protocols: Reconstituting and Using Lyophilized Fas C-Terminal Tripeptide

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Compound of Interest

Compound Name: *Fas C-Terminal Tripeptide*

Cat. No.: *B15623289*

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Introduction

The Fas receptor (FasR), also known as CD95 or APO-1, is a transmembrane protein that plays a pivotal role in initiating the extrinsic pathway of apoptosis, or programmed cell death.^[1] Upon binding its cognate ligand, FasL, the receptor trimerizes, leading to the formation of the Death-Inducing Signaling Complex (DISC) and the activation of a caspase cascade that culminates in cellular demise.

This process is tightly regulated. A key negative regulator is the Fas-associated phosphatase-1 (FAP-1), a protein tyrosine phosphatase that binds to the C-terminal tripeptide motif (Ser-Leu-Val) of the Fas receptor.^{[2][3]} This interaction can sequester the Fas receptor, preventing its surface expression, or otherwise inhibit the formation of a functional DISC, thereby rendering cells resistant to Fas-mediated apoptosis.^{[1][4]}

The **Fas C-Terminal Tripeptide** (Ac-Ser-Leu-Val-OH) is a synthetic peptide that competitively inhibits the Fas/FAP-1 interaction.^{[1][2]} By blocking the anti-apoptotic action of FAP-1, this tripeptide can restore or enhance sensitivity to Fas-mediated cell death, making it an invaluable tool for apoptosis research and the development of novel cancer therapeutics.^{[1][5]} These

notes provide detailed protocols for the reconstitution, handling, and application of the lyophilized **Fas C-Terminal Tripeptide**.

Product Information and Properties

Proper handling and storage are critical for maintaining the stability and activity of the peptide. The key characteristics are summarized below.

Property	Description
Sequence	Ac-Ser-Leu-Val-OH
Molecular Weight	359.42 g/mol [1][6]
CAS Number	189109-90-8[1][6]
Appearance	White to off-white solid[1]
Solubility	Insoluble in water. Soluble in DMSO (≥ 35.9 mg/mL) and Ethanol (≥ 10.04 mg/mL).[1]
Storage (Lyophilized)	Store desiccated at -20°C for up to 36 months. [1][6]
Storage (Solution)	Aliquot and store at -20°C . Use within one month to avoid degradation. Avoid repeated freeze-thaw cycles.[1][6]

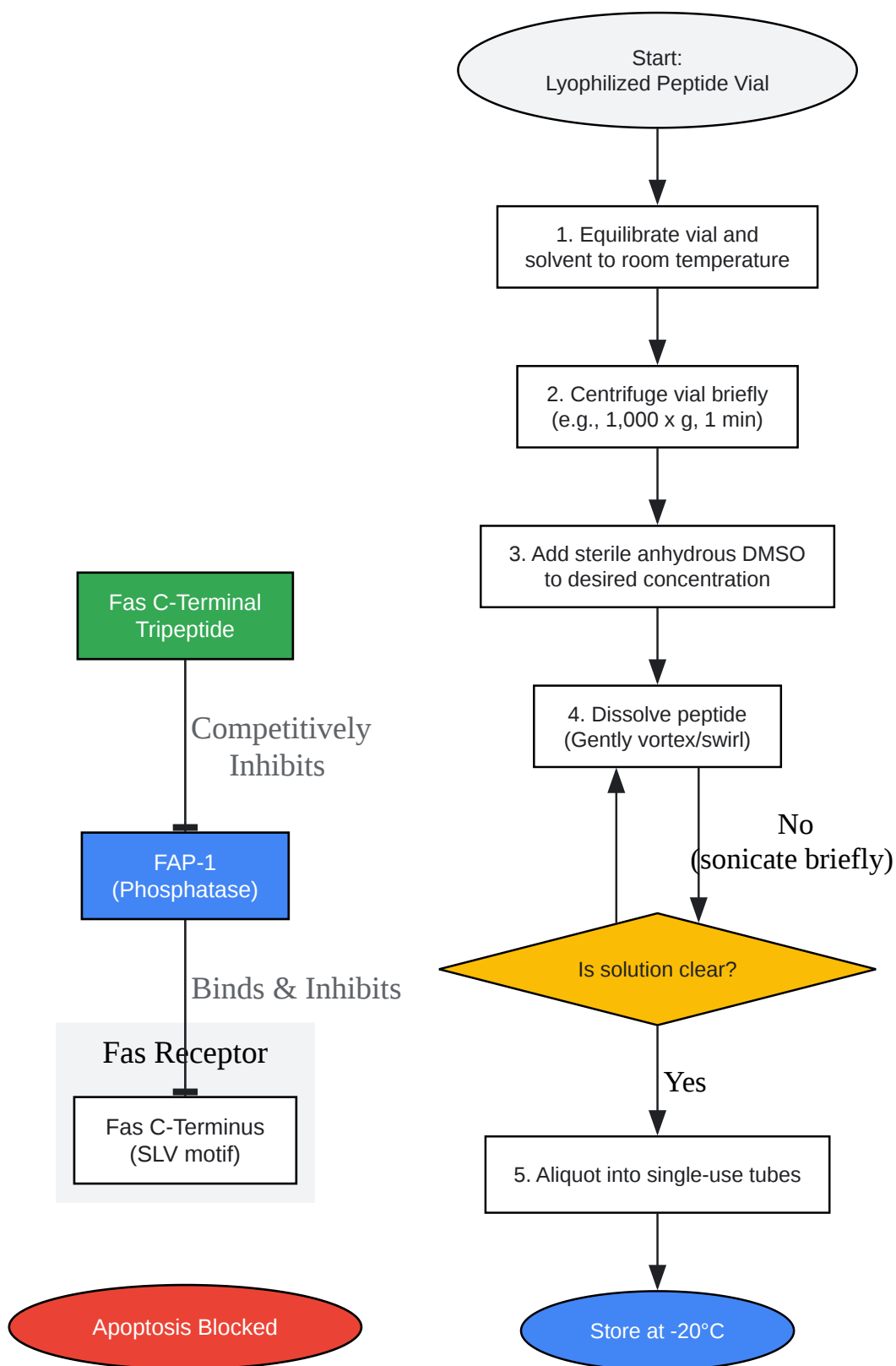
Signaling Pathways

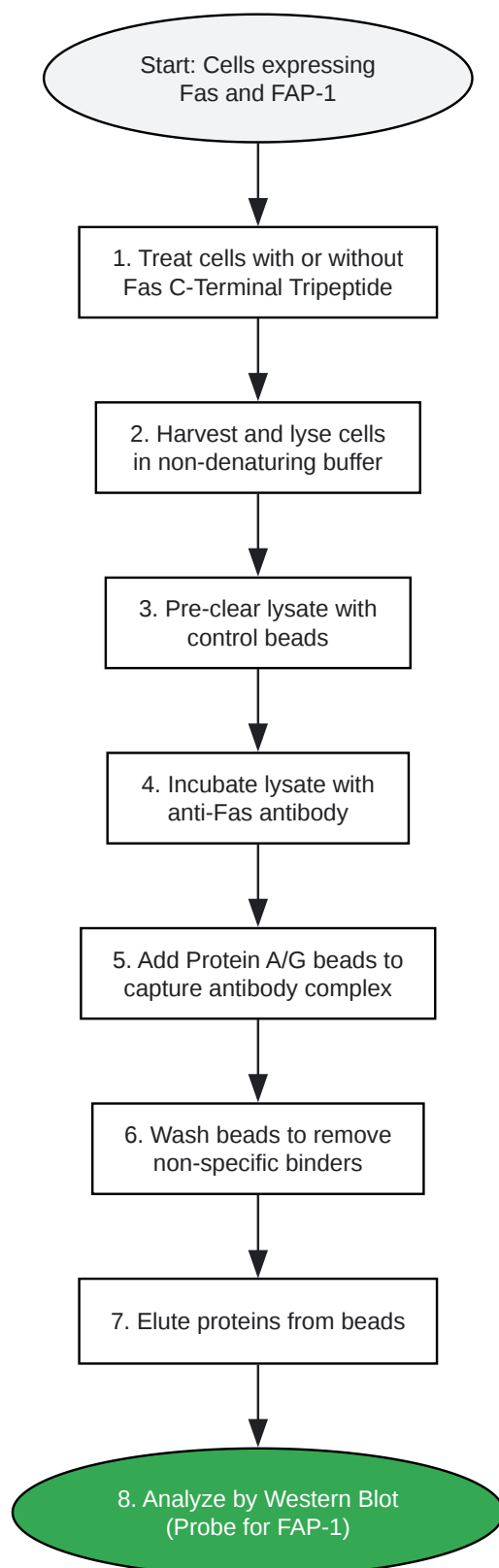
The following diagrams illustrate the Fas signaling pathway and the mechanism of action for the **Fas C-Terminal Tripeptide**.



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Diagram 1: The Fas-mediated apoptotic signaling pathway.





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- To cite this document: BenchChem. [Application Notes and Protocols: Reconstituting and Using Lyophilized Fas C-Terminal Tripeptide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15623289/docs#application-notes-and-protocols-reconstituting-and-using-lyophilized-fas-c-terminal-tripeptide>]

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